

Handling and storage recommendations for "Pyrrolidine-2-thione"

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Compound of Interest

Compound Name: Pyrrolidine-2-thione

Cat. No.: B1333366

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Technical Support Center: Pyrrolidine-2-thione

This technical support center provides essential information for the safe handling and storage of **Pyrrolidine-2-thione**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

1. What are the primary hazards associated with **Pyrrolidine-2-thione**?

Pyrrolidine-2-thione is classified as a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation (H315).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Serious Eye Irritation: Causes serious eye irritation (H319).[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Irritation: May cause respiratory irritation (H335).[\[1\]](#)[\[2\]](#)[\[3\]](#)

2. What personal protective equipment (PPE) is required when handling **Pyrrolidine-2-thione**?

To ensure personal safety, the following personal protective equipment should be worn:

- Eye Protection: Goggles compliant with European standard EN 166 or OSHA's eye and face protection regulations in 29 CFR 1910.133 are recommended.[\[1\]](#)[\[2\]](#)

- Hand Protection: Chemical-resistant, protective gloves must be worn.[1][3]
- Skin and Body Protection: Long-sleeved clothing is advised to prevent skin contact.[1]
- Respiratory Protection: In situations where dust formation is possible or exposure limits may be exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[1][2]

3. What are the recommended storage conditions for **Pyrrolidine-2-thione**?

Proper storage is crucial to maintain the integrity and stability of **Pyrrolidine-2-thione**. Key recommendations include:

- Keep the container tightly closed.[1][2][3]
- Store in a dry, cool, and well-ventilated area.[1][2][4]
- It is recommended to store the compound locked up.[2]

4. Is **Pyrrolidine-2-thione** stable? What conditions should be avoided?

Pyrrolidine-2-thione is stable under normal storage conditions.[1][2][3] However, to prevent decomposition or hazardous reactions, the following should be avoided:

- Excess Heat: Avoid exposing the compound to high temperatures.[1]
- Incompatible Materials: While some sources state no known incompatible materials[1][3], it is best practice to avoid strong oxidizing agents[2].
- Dust Formation: Minimize the generation of dust during handling.[1][2][3]

5. What should I do in case of accidental exposure to **Pyrrolidine-2-thione**?

In the event of accidental exposure, follow these first-aid measures immediately:

- If on Skin: Wash the affected area with plenty of soap and water. If skin irritation persists, seek medical advice.[1][2][3]

- If in Eyes: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and seek medical attention if eye irritation persists.
[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a poison center or doctor.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- If Swallowed: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[\[1\]](#)[\[2\]](#)[\[3\]](#)

6. How should I handle a spill of **Pyrrolidine-2-thione**?

For spills, follow these steps to ensure safe cleanup:

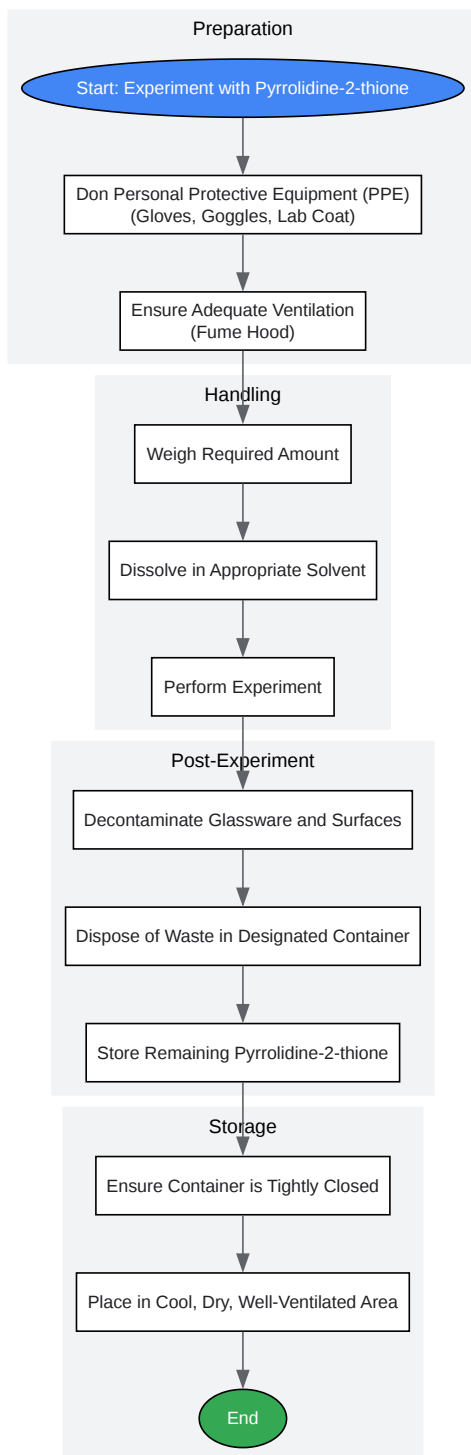
- Ensure adequate ventilation and wear appropriate personal protective equipment.[\[1\]](#)[\[3\]](#)
- Avoid dust formation.[\[1\]](#)[\[3\]](#)
- Sweep or shovel the spilled material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Summary of Material Properties and Storage

Property	Information
Molecular Formula	C4 H7 NS
Molecular Weight	101.17 g/mol
Appearance	Colorless to light yellow crystal
Odor	Pungent
Storage Temperature	Cool, ambient temperature
Storage Conditions	Dry, well-ventilated, tightly closed container
Incompatible Materials	Strong oxidizing agents

Experimental Workflow: Handling and Storage of Pyrrolidine-2-thione

Workflow for Handling and Storage of Pyrrolidine-2-thione

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling and storage of **Pyrrolidine-2-thione**.

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References

- 1. fishersci.ie [fishersci.ie]
- 2. fishersci.com [fishersci.com]
- 3. WERCS Studio - Application Error [assets.thermofisher.com]
- 4. XiXisys | GHS 11 (Rev.11) SDS Word 下载 CAS: 116614-76-7 Name: [xixisys.com]
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